

Essential Safety and Handling Guide for 85% Phosphoric Acid

Author: BenchChem Technical Support Team. Date: December 2025



For laboratory personnel, including researchers, scientists, and drug development professionals, a comprehensive understanding of safety protocols for handling 85% Phosphoric Acid is critical to ensure a safe working environment and prevent accidental exposure. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate the safe use of this chemical.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is the first line of defense against the hazards associated with 85% Phosphoric Acid, which include severe skin burns, eye damage, and respiratory tract irritation.[1][2] The following table summarizes the recommended PPE for handling this substance.



Body Part	Recommended Protection	Specifications
Eyes/Face	Safety Goggles and Face Shield	Chemical safety goggles should be worn at all times.[1] [3] A face shield is also required to provide an additional layer of protection. [1] Eyewash stations and safety showers must be in close proximity to the workstation.[3]
Skin	Gloves and Protective Clothing	Nitrile or rubber gloves are recommended.[1] Full body covering is necessary to prevent skin exposure.[1][3]
Respiratory	Approved Respirator	Use a NIOSH-approved respirator if exposure levels are excessive or if working in an area with inadequate ventilation.[1] Engineering controls such as local exhaust ventilation should be the primary means of exposure control.[1][3]
Feet	Chemical-Resistant Boots	Protective footwear is necessary, especially when handling large quantities or in case of spills.

Emergency First Aid Procedures

In the event of exposure to 85% Phosphoric Acid, immediate action is crucial. The following table outlines the initial first aid steps to be taken.



Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so.[1][2] Seek immediate medical attention.[1][2]
Skin Contact	Immediately remove all contaminated clothing and rinse the affected skin area with large amounts of water for at least 15 minutes.[1][2] Do not attempt to neutralize the acid with chemical agents.[2] Seek medical advice.[2]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1][2] If the person feels unwell, call a poison center or doctor.[2]
Rinse the mouth with water.[1][4] Do NO induce vomiting.[1][2] Call a poison cendoctor immediately.[1][2]	

Handling and Storage Protocols

Proper handling and storage procedures are essential to minimize the risk of spills and accidental exposure.

Handling:

- Always use 85% Phosphoric Acid in a well-ventilated area, preferably under a chemical fume hood.[1][3]
- Avoid breathing in mists or vapors.[2]
- Wash hands thoroughly after handling the substance.[1][2]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][2]

Storage:



- Store in a cool, dry, and well-ventilated area.[1]
- Keep containers tightly closed when not in use.[1]
- Store in a corrosive-resistant container with a resistant liner.[1]
- Keep away from incompatible materials such as strong oxidizing agents, metals, bases, alcohols, amines, and halogenated agents.[3]
- Store in a locked-up area.[1]

Spill and Disposal Procedures

In the event of a spill, immediate and appropriate action must be taken to contain and clean up the material safely.

Spill Response:

- Evacuate: Evacuate unnecessary personnel from the spill area.[5]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use inert absorbent materials like sand or earth to contain the spill.[5]
- Neutralize: For final cleanup, surfaces can be carefully neutralized with a suitable agent like soda ash or sodium bicarbonate.
- Collect: Collect the absorbed material into suitable, closed containers for disposal.[3]
- Decontaminate: Thoroughly clean the spill area with water.

Disposal Plan:


- All waste materials, including contaminated absorbents and personal protective equipment,
 must be disposed of in accordance with local, state, and federal regulations.[1]
- Do not dispose of 85% Phosphoric Acid down the drain without proper neutralization and authorization.



Experimental Workflow for Handling 85% Phosphoric Acid

The following diagram illustrates the standard workflow for safely handling 85% Phosphoric Acid in a laboratory setting.





Click to download full resolution via product page

Figure 1. A flowchart outlining the safe handling workflow for 85% Phosphoric Acid.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. columbuschemical.com [columbuschemical.com]
- 2. hubbardhall.com [hubbardhall.com]
- 3. fishersci.com [fishersci.com]
- 4. doc.chem-lab.be [doc.chem-lab.be]
- 5. home.rolfeschemicals.com [home.rolfeschemicals.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for 85% Phosphoric Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586562#personal-protective-equipment-for-handling-as-85]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com